

# 2-Amino-5-methylnicotinic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2-Amino-5-methylnicotinic acid

Cat. No.: B112739

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## In-Depth Technical Guide: 2-Amino-5-methylnicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core information regarding the physicochemical properties of **2-Amino-5-methylnicotinic acid**, a compound of interest in various research and development applications.

## Physicochemical Data

The fundamental molecular properties of **2-Amino-5-methylnicotinic acid** are summarized below. This data is essential for experimental design, analytical method development, and computational modeling.

Identifier	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	
Molecular Weight	152.15 g/mol	
CAS Number	532440-94-1	[1][2]
InChI	1S/C7H8N2O2/c1-4-2-5(7(10)11)6(8)9-3-4/h2-3H,1H3,(H2,8,9)(H,10,11)	
SMILES	Cc1cnc(N)c(c1)C(O)=O	

## Experimental Protocols & Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving **2-Amino-5-methylnicotinic acid** are highly dependent on the biological context and research application. As such, generalized protocols are not provided. Researchers are encouraged to consult peer-reviewed literature for specific methodologies related to their field of inquiry.

## Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the compound and its fundamental chemical identifiers.

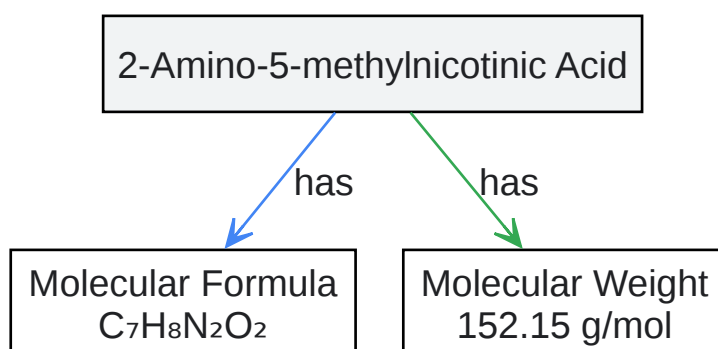


Figure 1. Core Properties of 2-Amino-5-methylnicotinic Acid

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Figure 1. A diagram showing the relationship between the chemical compound and its molecular formula and weight.

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## References

- 1. 2abiotech.net [2abiotech.net]
- 2. 2-Amino-5-methylnicotinic acid [allbiopharm.com]
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